Comprehensive Physicochemical Profiling and Synthetic Utility of 2-Isopropoxy-5-methylpyridine

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Compound of Interest

Compound Name:	*2-Isopropoxy-5-methylpyridine*
CAS No.:	*1394955-08-8*
Cat. No.:	*B2807033*

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Executive Summary

2-Isopropoxy-5-methylpyridine (CAS: 1394955-08-8) is a highly specialized heterocyclic building block utilized extensively in the synthesis of active pharmaceutical ingredients (APIs) and advanced materials. Characterized by an electron-rich pyridine core sterically modulated by an isopropoxy moiety, this compound exhibits unique physical properties that govern its reactivity, solubility, and downstream applications. It serves as a critical upstream intermediate, most notably as a precursor to1 (CAS: 2096337-70-9)[1], a highly valuable reagent in Suzuki-Miyaura cross-coupling reactions for drug discovery.

Physicochemical Properties & Structural Causality

Understanding the physical properties of2[2] is critical for optimizing reaction conditions, purification workflows, and storage protocols. The steric bulk of the isopropoxy group disrupts planar stacking intermolecularly, typically rendering the compound a liquid at ambient temperatures, while its electron-donating effects modulate the basicity of the pyridine nitrogen.

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Table 1: Key Physicochemical Properties of **2-Isopropoxy-5-methylpyridine**

Property	Value / Description	Causality / Implication
CAS Number	1394955-08-8	Standard registry identifier for procurement and safety tracking.
Molecular Formula	C9H13NO	Dictates mass spectrometry (LC-MS) target mass.
Molecular Weight	151.21 g/mol	Used for precise stoichiometric calculations in cross-coupling.
Physical State	Colorless to pale yellow liquid	Steric hindrance of the isopropoxy group prevents tight crystal lattice formation.
Boiling Point	~190–200 °C (predicted)	Requires vacuum distillation for thermal purification to avoid degradation.
Solubility	Soluble in THF, DCM, EtOAc; Insoluble in H2O	Lipophilic nature facilitates extraction from aqueous quench layers.
Storage Conditions	2-8 °C, inert atmosphere (Argon/N2)	Prevents oxidative degradation and hydrolysis of the ether linkage.

Synthetic Methodology: Nucleophilic Aromatic Substitution (SNAr)

The synthesis of **2-isopropoxy-5-methylpyridine** is typically achieved via an SNAr reaction utilizing3[3] or 4[4] and isopropanol.

Protocol: Step-by-Step SNAr Synthesis

- Alkoxide Generation: In a flame-dried Schlenk flask under Argon, suspend Sodium Hydride (NaH, 60% dispersion in mineral oil, 1.2 eq) in anhydrous Tetrahydrofuran (THF). Carefully

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add anhydrous isopropanol (1.5 eq) dropwise at 0 °C.

  - Causality: Pre-forming the sodium isopropoxide ensures a highly nucleophilic species while minimizing the risk of hydrolyzing the halopyridine starting material.

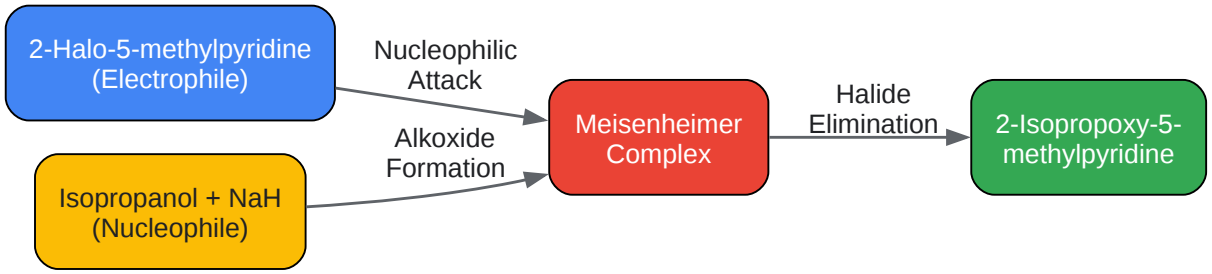
- Electrophile Addition: Add 2-halo-5-methylpyridine (1.0 eq) to the alkoxide solution. Elevate the temperature to 70 °C (reflux) for 12-16 hours.

  - Causality: The electron-donating methyl group at the 5-position deactivates the pyridine ring slightly toward SNAr, necessitating elevated temperatures compared to unsubstituted halopyridines.

- Reaction Quench & Extraction: Cool to room temperature and quench with saturated aqueous NH4Cl. Extract with Ethyl Acetate (3x).

  - Self-Validating Check: The consumption of the starting material must be monitored via TLC (Hexanes/EtOAc 4:1). The reaction is complete when the starting material spot disappears; the product will have a higher Rf value due to the increased lipophilicity imparted by the isopropoxy group.

- Purification: Dry the combined organic layers over anhydrous Na2SO4, concentrate under reduced pressure, and purify via flash column chromatography or vacuum distillation.



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Workflow of the SNAr synthesis of **2-isopropoxy-5-methylpyridine**.

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Downstream Application: Boronic Acid Functionalization

The primary utility of **2-isopropoxy-5-methylpyridine** lies in its conversion to **2-isopropoxy-5-methylpyridine**-3-boronic acid. The physical properties of the parent compound—specifically its liquid state and high solubility in ethereal solvents—make it an ideal substrate for directed ortho-metalation (DoM) followed by borylation.

Protocol: Directed ortho-Metalation and Borylation

- Lithiation: Dissolve **2-isopropoxy-5-methylpyridine** in anhydrous THF at -78 °C. Add n-Butyllithium (n-BuLi, 1.1 eq) dropwise.
    - Causality: The isopropoxy oxygen acts as a Lewis basic directing group, coordinating the lithium ion and selectively facilitating deprotonation at the sterically accessible adjacent C3 position over the C6 position.
- Borylation: Introduce Triisopropyl borate (B(OPr-i)3, 1.5 eq) to the lithiated intermediate at -78 °C, then allow the mixture to slowly warm to room temperature.
- Hydrolysis: Quench with dilute HCl (1M) to hydrolyze the intermediate borate ester to the corresponding boronic acid.
    - Self-Validating Check: The successful formation of the boronic acid can be confirmed by LC-MS, observing the expected mass [M+H]+ of 196.02, and by its shift to higher polarity (lower Rf) on TLC compared to the starting material.

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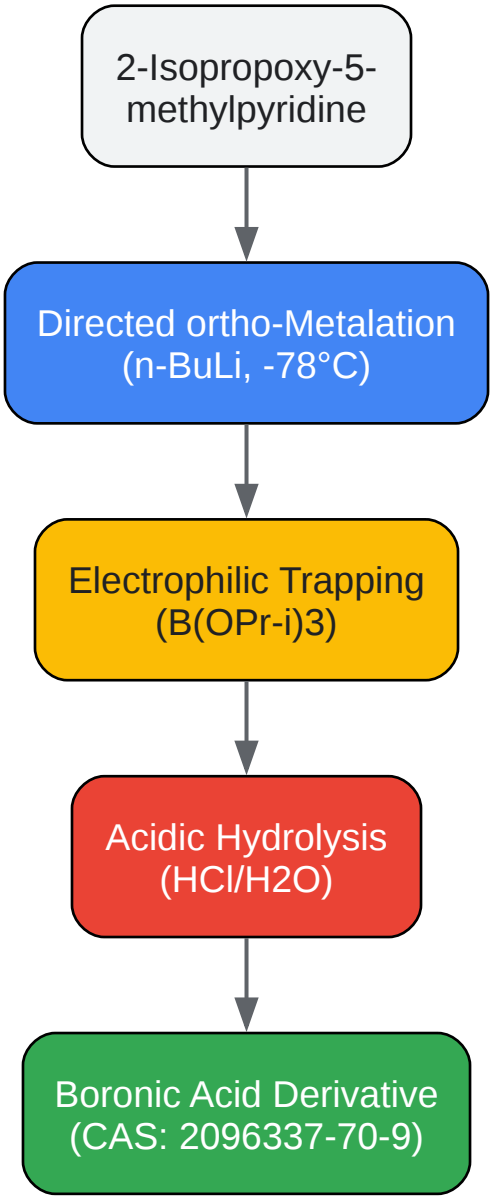

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Directed ortho-metalation and borylation pathway of **2-isopropoxy-5-methylpyridine**.

Handling, Storage, and Analytical Validation

Due to the presence of the ether linkage, **2-isopropoxy-5-methylpyridine** is susceptible to slow oxidative cleavage or hydrolysis under highly acidic conditions.

- Storage: Must be stored at 2-8 °C in a tightly sealed container under an inert atmosphere (Nitrogen or Argon) to prevent moisture ingress and auto-oxidation.

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- Self-Validating Analytical Check: To ensure the structural integrity of the compound before use in sensitive cross-coupling reactions, perform a 1H NMR analysis (CDCl3). The defining physical signature of the intact molecule is the characteristic septet of the isopropoxy methine proton at approximately δ 5.2–5.4 ppm. A disappearance of this signal, coupled with the appearance of a broad singlet around δ 10-11 ppm, definitively indicates degradation to 5-methylpyridin-2-ol. Do not proceed with DoM if this degradation profile is observed.

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